

Essential Guide to the Proper Disposal of Iritone

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Compound of Interest

Compound Name: Iritone

Cat. No.: B1232678

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This document provides a comprehensive, step-by-step guide for the proper disposal of **Iritone** (CAS No. 67801-38-1), a common fragrance ingredient. Adherence to these procedures will help mitigate risks and promote environmental responsibility.

Iritone: Key Safety and Hazard Information

Iritone, with the chemical formula $C_{13}H_{20}O$, is a liquid fragrance compound.^{[1][2]} While specific hazard data for **Iritone** is not readily available, related ionone compounds are known to cause skin and eye irritation and are toxic to aquatic life with long-lasting effects.^{[3][4]} Therefore, it is prudent to handle **Iritone** as a hazardous chemical and take all necessary precautions during its use and disposal.

Quantitative Data Summary

Property	Value	Reference
CAS Number	67801-38-1	[1][5]
Molecular Formula	$C_{13}H_{20}O$	[1][2]
Molecular Weight	192.3 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[6]
Flash Point	126.67 °C (260.00 °F)	[6]

Experimental Protocol: Handling and Waste Generation

The following hypothetical protocol outlines the use of **Iritone** in a laboratory setting and the subsequent generation of chemical waste.

Objective: To formulate a scented cosmetic product prototype.

Materials:

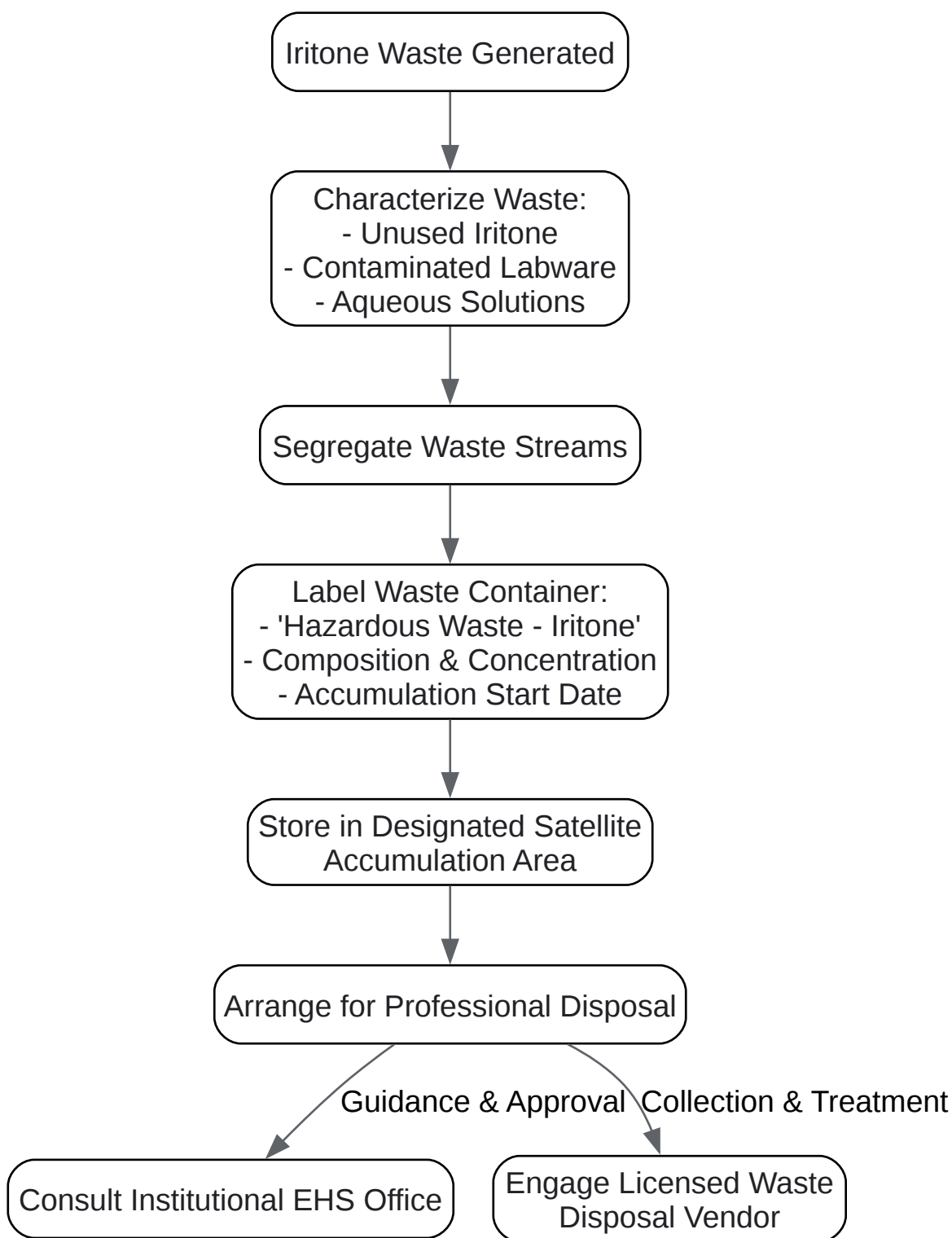
- **Iritone**
- Ethanol
- Beakers
- Pipettes
- Stirring rods
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Procedure:

- Don appropriate PPE.
- In a fume hood, measure 5 mL of **Iritone** using a clean pipette.
- Transfer the **Iritone** to a beaker containing 95 mL of ethanol.
- Gently stir the mixture with a glass rod until a homogenous solution is formed.
- All disposable materials that have come into contact with **Iritone**, such as pipette tips and contaminated gloves, are to be considered hazardous waste.
- Any unused or excess **Iritone** solution must be disposed of as hazardous chemical waste.

Iritone Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Iritone** waste.



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Caption: Logical workflow for the safe disposal of **Iritone** waste.

Step-by-Step Disposal Procedures

1. Waste Identification and Segregation:

- Identify all **Iritone** waste streams: This includes pure, unused **Iritone**, solutions containing **Iritone**, and any materials contaminated with **Iritone** (e.g., gloves, pipette tips, paper towels).[1]
- Segregate **Iritone** waste: Do not mix **Iritone** waste with other incompatible chemical waste streams.[2] Use designated, clearly labeled containers for **Iritone** waste.

2. Containerization and Labeling:

- Use appropriate containers: Collect liquid **Iritone** waste in a chemically resistant, leak-proof container with a secure screw-top cap. Solid waste contaminated with **Iritone** should be collected in a separate, sealed plastic bag or container.[2]
- Label containers clearly: All waste containers must be labeled with the words "Hazardous Waste," the full chemical name "**Iritone**," the concentration, and the accumulation start date. [2][7]

3. Storage:

- Store waste in a designated area: Keep **Iritone** waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.[7]
- Ensure proper storage conditions: Containers should be kept closed except when adding waste.[2] The storage area should be well-ventilated.

4. Disposal:

- Do not dispose of **Iritone** down the drain or in regular trash.[8] Improper disposal can harm the environment, particularly aquatic ecosystems.[3][4]
- Consult your institution's Environmental Health and Safety (EHS) office: Your EHS department will provide specific guidance on the disposal procedures and regulations

applicable to your location.

- Arrange for professional disposal: **Iritone** waste must be disposed of through a licensed hazardous waste disposal company.[1][9] Your EHS office will typically coordinate the pickup and disposal of chemical waste.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **Iritone**, thereby protecting themselves, their colleagues, and the environment.

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